

# Otophyllside O: A Technical Overview of its Discovery and Natural Origin

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## Compound of Interest

Compound Name: Otophyllside O

Cat. No.: B8257840

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## Abstract

**Otophyllside O** is a C21 steroidal glycoside, a class of natural products known for their diverse biological activities. This technical guide provides a comprehensive overview of the discovery, natural source, and available scientific data on **Otophyllside O**. Due to the limited public availability of full-text primary literature, this document summarizes the current knowledge based on accessible abstracts and related research, highlighting areas where further information is required. While specific biological activities for **Otophyllside O** have not been detailed in the public domain, the known bioactivities of closely related compounds from its natural source, *Cynanchum otophyllum*, are discussed to provide a contextual framework for future research.

## Discovery and Natural Source

**Otophyllside O** was first identified as a novel natural product isolated from the roots of *Cynanchum otophyllum* C.K.Schneid (Apocynaceae)[1][2]. This perennial herbaceous plant is primarily distributed in southwest China and has a history of use in traditional Chinese medicine for treating conditions such as epilepsy, rheumatic arthritis, and eczema. The discovery of **Otophyllside O** was part of broader phytochemical investigations into the C21 steroidal glycoside constituents of this plant species[1][2].

## Physicochemical Properties

The fundamental physicochemical properties of **Otophyllside O** are summarized in Table 1. This information is crucial for its identification and characterization in a laboratory setting.

Table 1: Physicochemical Properties of **Otophyllside O**

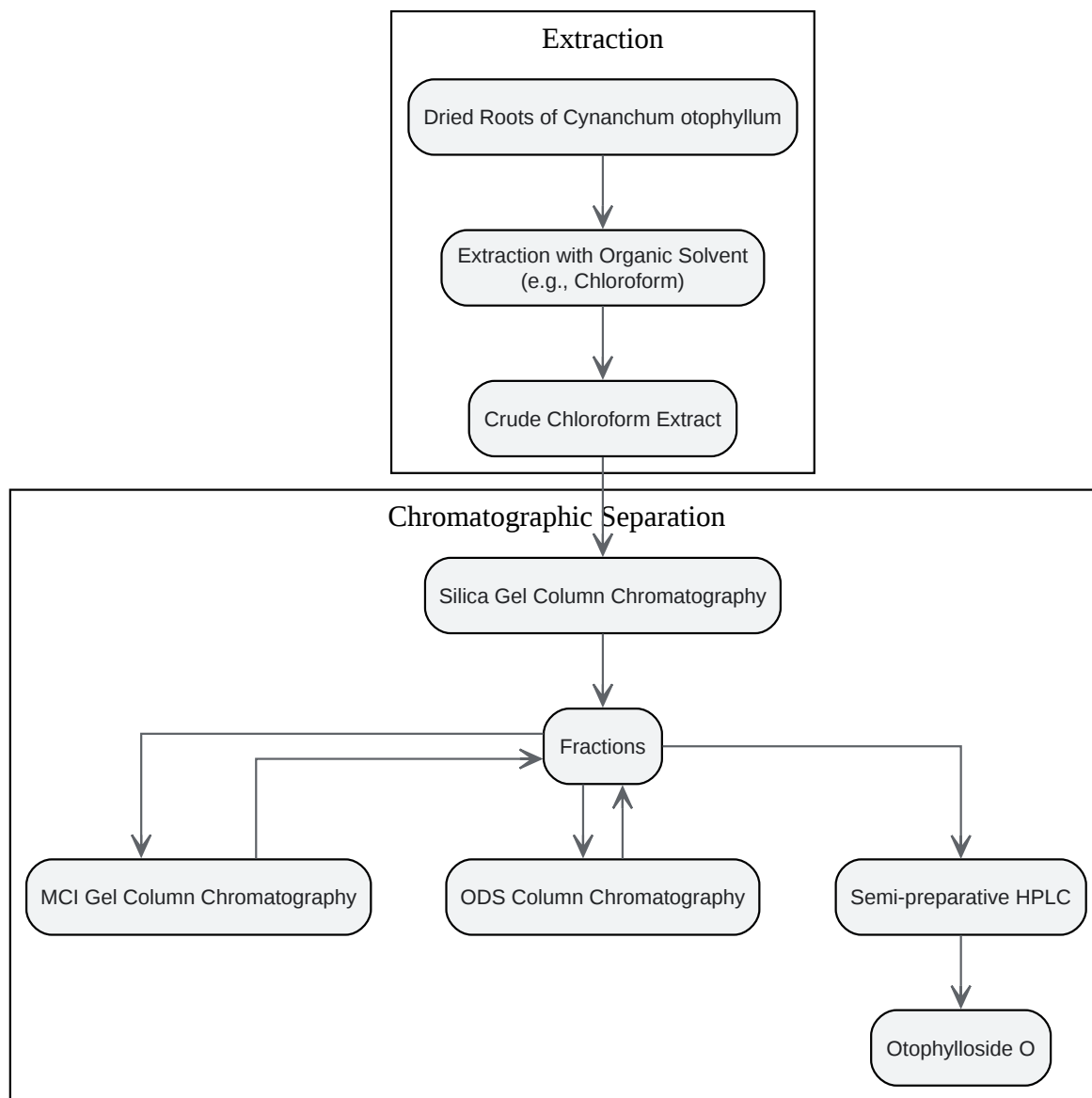
Property	Value	Reference
Molecular Formula	C <sub>56</sub> H <sub>84</sub> O <sub>20</sub>	[2]
Molecular Weight	1077.25 g/mol	
CAS Number	1326583-08-7	
Class	C21 Steroidal Glycoside	

## Experimental Protocols

While the full, detailed experimental protocols for the isolation and structure elucidation of **Otophyllside O** are contained within primary research articles that are not widely accessible, the general methodology can be inferred from the available literature abstracts.

### General Isolation Procedure

The isolation of **Otophyllside O** from the roots of *Cynanchum otophyllum* followed a multi-step chromatographic process. A general workflow is outlined below.



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Caption: Generalized workflow for the isolation of **Otophyllside O**.

## Structure Elucidation

The definitive structure of **Otophyllside O** was determined through a combination of spectroscopic techniques. The primary methods employed were:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Including 1D ( $^1\text{H}$  and  $^{13}\text{C}$ ) and 2D NMR experiments to establish the connectivity of atoms within the molecule.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRESIMS) was used to determine the exact molecular formula.

Due to the inaccessibility of the full-text publications, the specific NMR chemical shifts and mass spectrometry fragmentation data for **Otophyllside O** are not available in the public domain.

## Quantitative Data

Detailed quantitative data, such as the percentage yield of **Otophyllside O** from the plant material and specific optical rotation values, are not available in the reviewed literature.

## Biological Activity and Signaling Pathways

As of the latest available information, there are no specific studies detailing the biological activities or the signaling pathways modulated by **Otophyllside O**. However, numerous other C21 steroidal glycosides isolated from *Cynanchum otophyllum* have demonstrated significant biological effects, primarily cytotoxicity against various cancer cell lines.

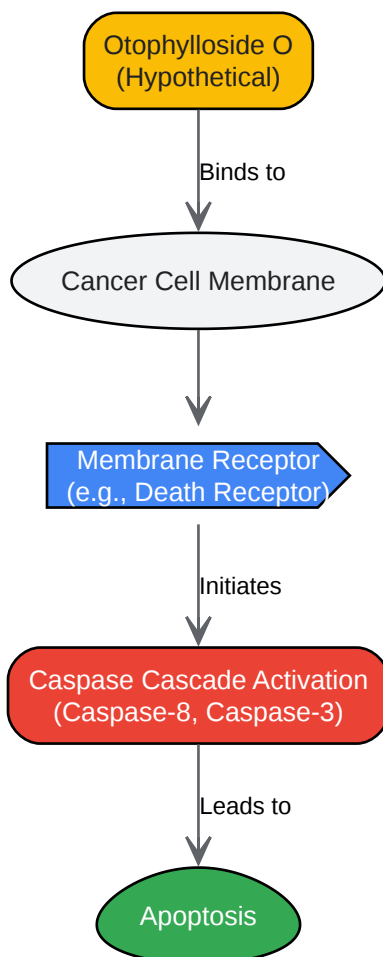
A study on the cytotoxicity of 26 pregnane glycosides from *Cynanchum otophyllum* revealed that many of these compounds exhibited inhibitory activity against HepG2, Hela, and U251 cancer cell lines. While **Otophyllside O** was not explicitly mentioned in the list of tested compounds in the accessible abstract, this suggests that it may possess similar cytotoxic properties. The reported  $\text{IC}_{50}$  values for some of these related compounds are presented in Table 2 to provide a contextual reference.

Table 2: Cytotoxic Activity of Selected Pregnane Glycosides from *Cynanchum otophyllum*

Compound	Cell Line	IC <sub>50</sub> (μM)	Reference
Compound 8	HL-60	6.72	
MCF-7	2.89		
Compound 200	K-562	6.72	
Compound 221	MCF-7	2.49	
Caudatin	SMMC-7721	8.6 - 58.5	
HeLa	8.6 - 58.5		

Note: The specific compounds are numbered as they appear in the cited literature.

Given the cytotoxic potential of related compounds, a hypothetical signaling pathway that could be investigated for **Otophyllaside O** is the induction of apoptosis in cancer cells.



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Caption: Hypothetical signaling pathway for **Otophyllside O**-induced apoptosis.

## Conclusion and Future Directions

**Otophyllside O** is a structurally defined C21 steroidal glycoside from the medicinal plant *Cynanchum otophyllum*. While its discovery and general isolation have been reported, a significant gap in knowledge exists regarding its specific biological activities and mechanisms of action. The cytotoxic potential of numerous related compounds from the same plant suggests that **Otophyllside O** is a promising candidate for bioactivity screening, particularly in the context of cancer research. Future research should focus on obtaining a pure sample of **Otophyllside O** to perform comprehensive in vitro and in vivo studies to elucidate its pharmacological profile and potential therapeutic applications. Furthermore, accessing the full primary literature would be invaluable for a complete understanding of its chemical and physical properties.

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## References

- 1. Otophyllside O | CAS:1326583-08-7 | Steroids | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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